

Indophenol Blue Powder: A Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *Indophenol blue*

Cat. No.: *B086387*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **Indophenol Blue** powder, a vital dye used in various analytical and diagnostic applications. This document is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work.

Core Physical and Chemical Properties

Indophenol Blue, a dark blue to black crystalline powder, is an organic compound with significant applications in analytical chemistry, particularly in the colorimetric determination of ammonia via the Berthelot reaction.^{[1][2][3]} Its chemical structure and properties make it a valuable tool in various laboratory settings.

Property	Value	Source
CAS Number	132-31-0	[1][2][4]
Molecular Formula	C ₁₈ H ₁₆ N ₂ O	[1][2][4]
Molecular Weight	276.33 g/mol	[1][4]
Appearance	Blue, green to black powder	[5]
Melting Point	168-170 °C	[1][6]
Boiling Point	427.7±45.0 °C (Predicted)	[6]
Solubility	Soluble in water	[5]
Maximum Absorption (λ _{max})	606 nm, ~625 nm	[7]

Experimental Protocols

Spectrophotometric Determination of Ammonia using the Berthelot Reaction

The most prominent application of **Indophenol Blue** is in the quantification of ammonia. This is achieved through the Berthelot reaction, where the formation of **Indophenol Blue** is directly proportional to the ammonia concentration.[3][7]

Principle:

In an alkaline medium, ammonia reacts with hypochlorite to form monochloramine. The monochloramine then reacts with two equivalents of a phenolic compound (such as phenol) to form **Indophenol Blue**. The intensity of the resulting blue color, which absorbs maximally at approximately 625 nm, is measured spectrophotometrically to determine the initial ammonia concentration.[7][8][9][10]

Typical Reagents:

- Phenol Solution: A solution of phenol in ethanol or isopropanol.
- Sodium Hypochlorite Solution: A dilute solution of sodium hypochlorite.

- Alkaline Buffer: To maintain the required high pH for the reaction.
- Sodium Nitroprusside Solution (Catalyst): To increase the rate and sensitivity of the reaction.
[8]

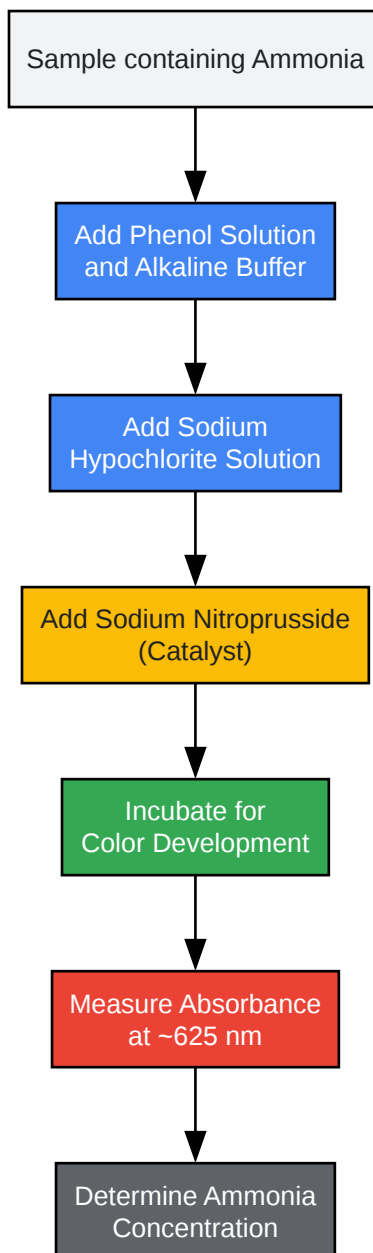
General Procedure:

- Sample Preparation: A known volume of the sample containing ammonia is mixed with the phenol solution and the alkaline buffer.
- Addition of Hypochlorite: The sodium hypochlorite solution is added, initiating the formation of monochloramine.
- Catalyst Addition: The sodium nitroprusside solution is added to catalyze the reaction between monochloramine and phenol.
- Color Development: The solution is incubated at room temperature for a specific period to allow for the full development of the blue indophenol dye.
- Spectrophotometric Measurement: The absorbance of the solution is measured at the wavelength of maximum absorbance (typically around 625 nm) using a spectrophotometer.
- Quantification: The concentration of ammonia in the original sample is determined by comparing the absorbance to a standard curve prepared using known concentrations of ammonia.[7][8]

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the spectrophotometric determination of ammonia using the **Indophenol Blue** method.

Workflow for Ammonia Determination using Indophenol Blue



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Caption: General workflow for ammonia quantification.

It is important to note that while **Indophenol Blue** is a distinct compound, the term "indophenol" is also used more broadly for a class of related dyes.[3] The specific compound detailed in this guide, N-(p-dimethylaminophenyl)-1,4-naphthoquinoneimine, is what is commonly referred to as **Indophenol Blue** in commercial and research contexts.[3]

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